

PIK-75 stability in solution storage

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Compound Focus: **Pik-75**

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PIK-75 Solution Stability & Storage

A **Certificate of Analysis** for **PIK-75** Hydrochloride provides the following stability advice for solutions [1]:

Condition	Recommended Storage Duration
-80°C	6 months
-20°C	1 month

The certificate recommends that once prepared, stock solutions should be stored in aliquots in tightly sealed vials to enhance stability and used within one month. It also advises avoiding repeated freeze-thaw cycles [1].

Common Issues & Troubleshooting

Here are solutions to common problems researchers may encounter:

Issue	Possible Cause	Recommended Solution
Rapid Loss of Potency	Solution degradation at higher temperatures; repeated freeze-thaw cycles.	Adhere strictly to storage temperature and duration limits; aliquot stock solutions [1].
Poor Aqueous Solubility	Inherent physicochemical properties of PIK-75 [2].	Use recommended solvents like DMSO for stock solutions [1] [3]. For <i>in vivo</i> studies, consider advanced formulations like nanosuspensions [2].
Handling Difficulties	Need for low-temperature storage and limited solution shelf-life.	Plan experiments and prepare aliquots accordingly; label vials with preparation and expiration dates.

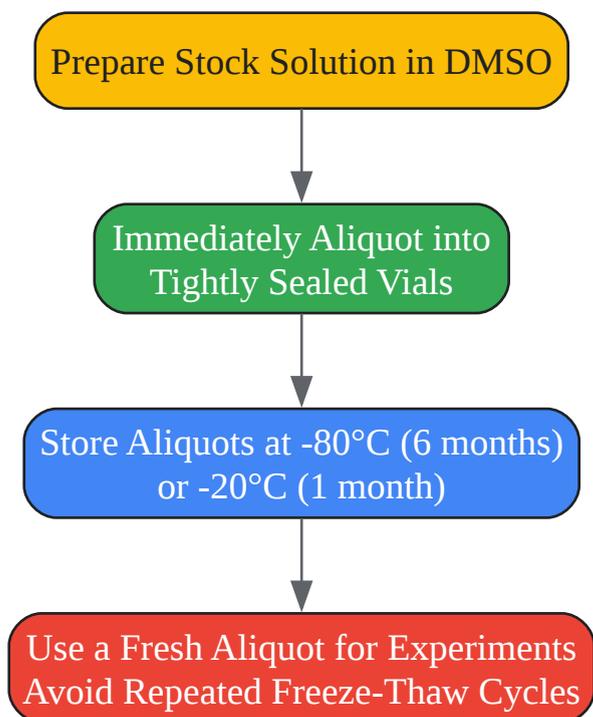
Advanced Formulation Strategies

To overcome challenges with poor aqueous solubility and potential off-target toxicity, research into advanced drug delivery systems is ongoing:

- **Nanosuspensions:** Development of **PIK-75** nanosuspensions, including folate receptor-targeted versions, has shown improved saturation solubility and enhanced cytotoxic effects in *in vitro* studies using SKOV-3 ovarian cancer cells [2].
- **Lipid Nanoparticles:** Recent studies have successfully encapsulated **PIK-75** into organic core high-density lipoprotein-like nanoparticles (oc-HDL NPs). This formulation improves targeted delivery to cancer cells and has demonstrated potent induction of cell death in both *in vitro* and *in vivo* models [4].

Experimental Workflow for Solution Handling

Below is a workflow summarizing the key steps for properly handling **PIK-75** solutions in your experiments:



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References

1. COA of PIK - 75 Hydrochloride | Certificate of... | AbMole BioScience [abmole.com]
2. Development of PIK-75 nanosuspension formulation with ... [sciencedirect.com]
3. PIK-75 HCl | PI3K inhibitor | Mechanism | Concentration [selleckchem.com]
4. Encapsulation and Delivery of the Kinase Inhibitor PIK-75 by ... [pubmed.ncbi.nlm.nih.gov]

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